

1,3-bis((trimethylsilyl)ethynyl)benzene molecular weight and formula

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Compound of Interest

Compound Name: 1,3-
Bis((trimethylsilyl)ethynyl)benzene

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In-Depth Technical Guide: 1,3-bis((trimethylsilyl)ethynyl)benzene

This guide provides an in-depth look at the chemical properties of **1,3-bis((trimethylsilyl)ethynyl)benzene**, a compound of significant interest in organic synthesis and materials science. This document is intended for researchers, scientists, and professionals in drug development.

Core Chemical Data

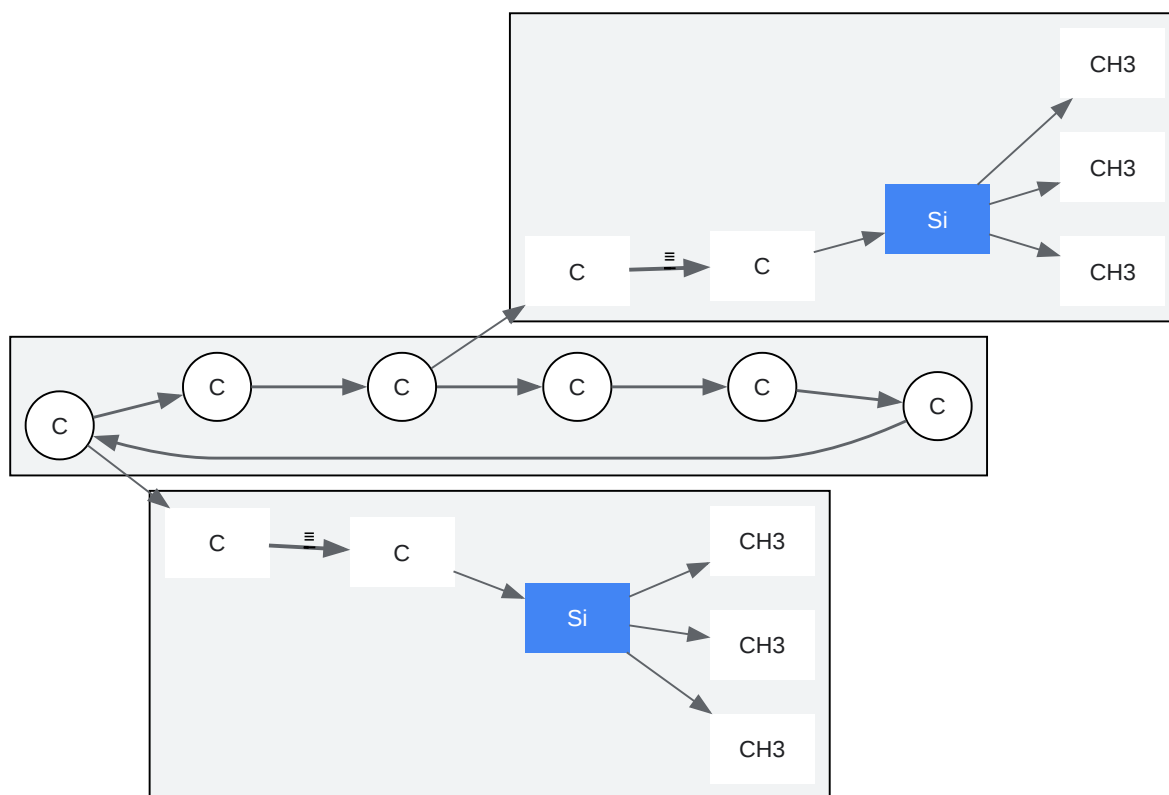
1,3-bis((trimethylsilyl)ethynyl)benzene is a versatile building block utilized in the synthesis of complex organic molecules and advanced materials.^{[1][2]} Its trimethylsilyl groups enhance solubility in organic solvents, which is advantageous for various chemical reactions.^{[1][2]}

A summary of its key quantitative data is presented below for easy reference.

Property	Value	Source
Molecular Formula	C16H22Si2	[1] [2] [3] [4] [5]
Molecular Weight	270.52 g/mol	[1] [2] [3] [5]
Alternate Molecular Weight	270.5169 g/mol	[4]
CAS Registry Number	38170-80-8	[4]

Molecular Structure

The structural arrangement of **1,3-bis((trimethylsilyl)ethynyl)benzene** consists of a central benzene ring substituted at the 1 and 3 positions with trimethylsilylethynyl groups.



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Molecular structure of **1,3-bis((trimethylsilyl)ethynyl)benzene**.

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